

Application Notes and Protocols for Hydrogen Compression Using Lanthanum Nickel Alloys

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *lanthanum;nickel*

CAS No.: 92522-33-3

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Lanthanum pentanickel (LaNi_5) is a well-characterized intermetallic alloy renowned for its ability to reversibly absorb and desorb large amounts of hydrogen at near-ambient temperatures and pressures.[1][2] This property makes it an excellent material for solid-state hydrogen storage and for use in thermally driven hydrogen compressors.[3][4] Metal Hydride Hydrogen Compressors (MHHC) offer a safe and efficient alternative to mechanical compressors, with the potential for high reliability and silent operation.[3] This document provides detailed application notes and experimental protocols for utilizing LaNi_5 and its derivatives for hydrogen compression.

The compression process relies on the temperature-dependent equilibrium pressure of the metal hydride. At a low temperature, the alloy absorbs hydrogen at a low pressure. By heating the metal hydride, the equilibrium pressure significantly increases, leading to the desorption of hydrogen at a much higher pressure.

Key Performance Parameters

The suitability of LaNi₅-based alloys for hydrogen compression is evaluated based on several parameters, including:

- **Hydrogen Storage Capacity:** The amount of hydrogen that can be stored per unit mass of the alloy, typically expressed in weight percent (wt.%). For LaNi₅, this is approximately 1.4 wt.%.
[1][2]
- **Plateau Pressure:** The equilibrium pressure at which hydrogen absorption and desorption occur for a given temperature. This is a critical parameter for determining the operating pressures of the compressor.
- **Hysteresis:** The difference between the absorption and desorption plateau pressures. Lower hysteresis is desirable for higher thermodynamic efficiency.
- **Kinetics:** The rate at which hydrogen is absorbed and desorbed. Fast kinetics are essential for practical applications.[5]
- **Thermodynamic Properties:** Enthalpy (ΔH) and entropy (ΔS) of hydride formation determine the temperature dependence of the plateau pressure, as described by the van 't Hoff equation.[6]

Data Presentation: Properties of LaNi₅ and Substituted Alloys

The following tables summarize key quantitative data for LaNi₅ and some of its common derivatives used in hydrogen compression applications. Substitution of nickel with elements like aluminum (Al), manganese (Mn), or tin (Sn) can be used to modify the thermodynamic properties of the alloy to suit specific operating conditions.[3][4][7]

Table 1: Hydrogen Sorption Properties of LaNi₅

| Property | Value | Conditions | Reference |
|--|--|--------------------|-----------|
| Crystal Structure | CaCu ₅ -type (Hexagonal) | As-synthesized | [8] |
| Hydrogen Storage Capacity (gravimetric) | ~1.40 mass% | Below 1 MPa, 303 K | [1][2] |
| Hydrogen Storage Capacity (volumetric) | ~92 kgH ₂ /m ³ | --- | [1][2] |
| Absorption Plateau Pressure | ~0.3 MPa (3 bar) | 303 K | [1] |
| Desorption Plateau Pressure | ~0.2 MPa (2 bar) | 303 K | [1] |
| Enthalpy of Hydride Formation (ΔH) | ~ -30 kJ/mol H ₂ | --- | [9][10] |
| Entropy of Hydride Formation (ΔS) | ~ -109 J/mol H ₂ ·K | --- | [9] |

 Table 2: Performance of Substituted LaNi₅-xM_x Alloys for Hydrogen Compression

| Alloy Composition | Absorption Conditions | Desorption Conditions | Pressure Ratio | Throughput (wt.%) | Thermal Efficiency | Reference |
|---------------------------------------|-----------------------|-----------------------|------------------------------|------------------------------|------------------------------|-----------|
| LaNi ₅ | 3 bar, 30°C | 140°C | 8.97 | ~1.4 | 0.24 | [11] |
| LaNi _{4.8} Al _{0.2} | 3 bar, 30°C | 140°C | 4.2 | ~1.0-1.4 | 5.2% | [3] |
| LaNi _{4.6} Al _{0.4} | 3-5 bar, 20-40°C | 80-140°C | Lower than LaNi ₅ | Lower than LaNi ₅ | Lower than LaNi ₅ | [11] |
| LaNi _{4.8} Sn _{0.2} | Not specified | Not specified | Not specified | Increased capacity | Improved kinetics | [7] |

Experimental Protocols

Protocol 1: Activation of LaNi₅ Alloy

Objective: To prepare the LaNi₅ alloy for efficient and reversible hydrogen absorption. The activation process breaks down the bulk material into a fine powder, creating fresh surfaces for hydrogen interaction.[8]

Materials:

- LaNi₅ alloy (ingot or coarse powder)
- High-pressure reactor vessel
- High-purity hydrogen gas (99.999%)
- Vacuum pump
- Pressure and temperature sensors

Procedure:

- **Sample Loading:** Place the LaNi₅ sample into the reactor vessel.
- **Initial Evacuation and Heating:** Seal the reactor and evacuate it to a pressure below 10^{-2} mbar. Heat the sample to 150-200°C for several hours to remove any adsorbed gases.
- **First Hydrogenation:** Cool the reactor to room temperature. Introduce high-purity hydrogen into the reactor at a pressure of approximately 30-40 bar. The initial absorption may be slow (an incubation period is common).[8]
- **Monitoring:** Monitor the pressure and temperature inside the reactor. The absorption of hydrogen is an exothermic process, which will cause a temporary increase in temperature. The pressure will decrease as hydrogen is absorbed by the alloy.
- **First Dehydrogenation:** Once the pressure stabilizes (indicating saturation), evacuate the reactor to remove the absorbed hydrogen. This can be facilitated by moderate heating (e.g., 100-150°C).

- **Cycling:** Repeat the absorption/desorption cycle (steps 3-5) for 5-10 cycles.[1] With each cycle, the absorption kinetics will improve, and the hydrogen storage capacity will increase towards its maximum theoretical value.
- **Completion:** The activation is considered complete when the hydrogen absorption capacity and kinetics are stable between cycles. The alloy will be a fine powder at this stage.[12]

Protocol 2: Measurement of Pressure-Composition-Temperature (PCT) Isotherms

Objective: To thermodynamically characterize the LaNi₅-H₂ system by measuring the relationship between the amount of absorbed hydrogen and the equilibrium pressure at a constant temperature.

Apparatus:

- Sieverts' type apparatus (volumetric method)
- Calibrated gas reservoir of known volume
- High-pressure reactor with the activated LaNi₅ sample
- High-precision pressure transducers
- Thermostatic bath to maintain a constant reactor temperature

Procedure:

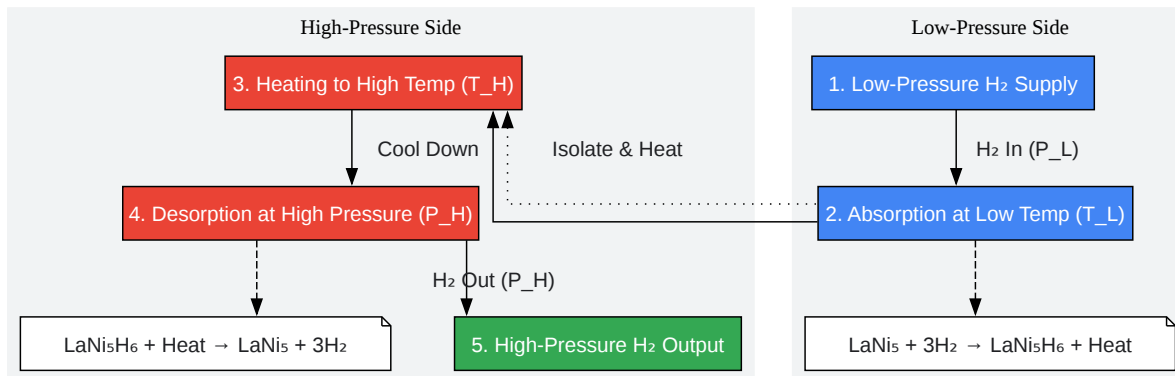
- **Sample Preparation:** Use a known mass of activated LaNi₅ powder in the reactor.
- **System Evacuation:** Evacuate the entire apparatus, including the reactor and the gas reservoir, to a high vacuum.
- **Temperature Stabilization:** Place the reactor in the thermostatic bath and allow it to reach the desired constant temperature (e.g., 30°C).
- **Hydrogen Dosing:** Fill the gas reservoir with a known pressure of hydrogen.

- **First Absorption Point:** Open the valve between the reservoir and the reactor, allowing hydrogen to flow into the reactor and be absorbed by the sample.
- **Equilibrium:** Wait for the pressure to stabilize. This indicates that the system has reached thermodynamic equilibrium. Record the final pressure and temperature.
- **Calculation:** Calculate the amount of hydrogen absorbed by the sample based on the pressure drop in the system and the known volumes (using the ideal gas law with compressibility corrections if necessary).
- **Subsequent Points:** Repeat steps 4-7 by introducing successive doses of hydrogen to obtain multiple points on the absorption isotherm until the alloy is saturated.
- **Desorption Isotherm:** Once saturated, measure the desorption isotherm by incrementally removing known quantities of hydrogen from the reactor and recording the equilibrium pressure after each step.
- **Repeat at Different Temperatures:** Repeat the entire procedure at different temperatures (e.g., 40°C, 60°C, 80°C) to fully characterize the material.

Mandatory Visualizations

Logical Workflow for Hydrogen Compression

The following diagram illustrates the logical steps involved in a single-stage metal hydride hydrogen compression cycle.

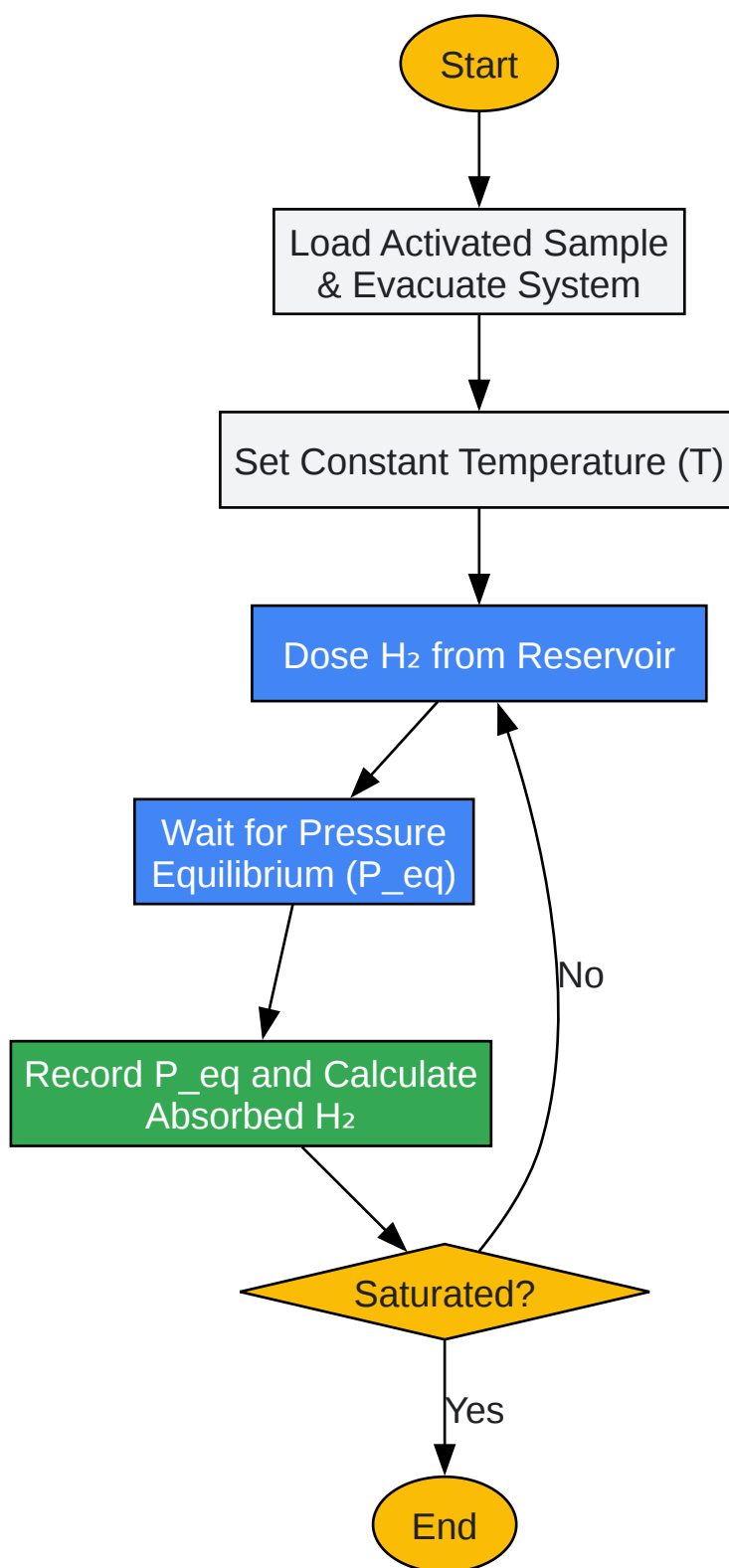


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Caption: Logical workflow of a single-stage metal hydride hydrogen compressor.

Experimental Workflow for PCT Measurement

This diagram outlines the experimental procedure for obtaining Pressure-Composition-Temperature (PCT) data using a Sieverts' apparatus.



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Caption: Experimental workflow for Pressure-Composition-Temperature (PCT) measurement.

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